

A Comprehensive Guide to the S

Auth

Compound of Interest

Compound Name: 1-(4-Chlorophenyl)cyclopropanecarbonitrile
Cat. No.: B1582353

This document provides an in-depth, procedural guide for the safe and compliant disposal of **1-(4-Chlorophenyl)cyclopropanecarbonitrile** (CAS No. 1004-10-0) and environmentally sound disposal. This guide is structured to provide not just a set of instructions, but a framework of understanding rooted in the chemical's properties and hazards.

Part 1: Deconstructing the Hazard Profile

The disposal protocol for any chemical is dictated by its inherent hazards. The structure of **1-(4-Chlorophenyl)cyclopropanecarbonitrile** presents a

- The Chlorophenyl Group (Organochlorine):** This moiety classifies the compound as a halogenated organic. Organochlorine compounds are of significant concern from a disposal perspective, as halogenated wastes require specific handling and are typically managed through high-temperature incineration to ensure complete destruction.
- The Nitrile Group (-C≡N):** The carbon-nitrogen triple bond is a key functional group. A critical and non-negotiable safety precaution is to never allow open flames or sparks near waste streams containing nitriles, as they can be highly flammable.
- The Cyclopropane Ring:** This three-membered ring is a highly strained aliphatic structure. While the compound itself is a solid at room temperature, its strained nature contributes to its overall reactivity and hazard profile.

Summary of GHS Hazard Classifications

The Globally Harmonized System (GHS) provides a clear summary of the known hazards. While classifications may vary slightly between suppliers, the following table summarizes the primary GHS hazard codes associated with this compound.

Hazard Code	Classification
H319	Causes serious eye irritation
H412	Harmful to aquatic life with long lasting effects
H302 / H332	Harmful if swallowed / Harmful if inhaled
H315	Causes skin irritation

Part 2: The Cardinal Rule - Rigorous Waste Segregation

The single most important step in the safe disposal of this compound is proper segregation at the point of generation. Mixing hazardous waste streams can create more dangerous reactions or compounds.

Waste Compatibility Protocol

1-(4-Chlorophenyl)cyclopropanecarbonitrile waste must be collected in a dedicated container labeled "HALOGENATED ORGANIC WASTE."

Waste Stream	Compatibility
Non-Halogenated Organics (e.g., Acetone, Hexanes, Methanol)	DO NOT MIX
Aqueous Waste (Acids)	DO NOT MIX
Aqueous Waste (Bases)	DO NOT MIX
Solid Chemical Waste (Non-halogenated)	DO NOT MIX

Part 3: Step-by-Step Disposal Workflow

This protocol outlines the standard operating procedure for collecting and preparing **1-(4-Chlorophenyl)cyclopropanecarbonitrile** for disposal by a

Step 1: Don Personal Protective Equipment (PPE)

Before handling the chemical or its waste, ensure you are wearing the appropriate PPE.

- Eye Protection: ANSI Z87.1 compliant safety glasses with side shields, at a minimum. A face shield is recommended if there is a splash risk.^[13]
- Hand Protection: Chemically resistant nitrile gloves. Inspect gloves for any signs of degradation or puncture before use.^{[14][15]}
- Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are mandatory.

Step 2: Prepare the Waste Container

- Select an Appropriate Container: Use a clean, dry, chemically compatible container, typically glass or polyethylene, with a secure, screw-top cap.^[1]
- Pre-Label the Container: Before adding any waste, the container must be clearly labeled.^[12] The label should include:
 - The words "HAZARDOUS WASTE"
 - The full chemical name: "Waste **1-(4-Chlorophenyl)cyclopropanecarbonitrile**"
 - A list of all constituents if it is a mixed waste (e.g., dissolved in a solvent).
 - The appropriate GHS hazard pictograms (e.g., Exclamation Mark, Environment).
 - The accumulation start date.

Step 3: Transferring the Waste

- Location: Perform all transfers inside a certified chemical fume hood to minimize inhalation exposure.
- Solid Waste: Use a dedicated spatula or scoop to transfer solid **1-(4-Chlorophenyl)cyclopropanecarbonitrile** into the designated waste container.
- Solutions: If the compound is in solution, carefully pour the liquid into the waste container using a funnel.
- Rinsate: Any container ("empty" flask, beaker) that held the compound must be triple-rinsed with a suitable solvent (e.g., methanol or acetone). This should be added to the waste container.
- Secure the Container: After adding waste, securely close the container cap. Do not leave funnels in the container opening. Containers must remain closed until disposal.

Step 4: Temporary Storage

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA must be at or near the point of generation and under the control of the laboratory personnel.
- Ensure the container is stored in secondary containment (e.g., a chemical-resistant tray or tub) to contain any potential leaks.

Part 4: Disposal Pathways and Regulatory Framework

Disposal is more than just collection; it involves regulatory classification and thermal destruction.

Hazardous Waste Determination

As the waste generator, you are legally responsible for determining if your waste is hazardous under the Resource Conservation and Recovery Act (RCRA) for certain compounds.^[16] When profiling this waste for your disposal vendor, its identity as a chlorinated nitrile is the key information. Your institution's Environmental Health and Safety (EHS) department will provide guidance on this process.

Final Disposal Method: Incineration

The universally accepted and environmentally required method for destroying halogenated organic waste is high-temperature incineration.^{[4][13]}

- Process: The waste is injected into a specialized incinerator operating at temperatures exceeding 1,200°C.
- Causality: These extreme temperatures, combined with a controlled oxygen supply, are necessary to break the strong carbon-chlorine bonds and dioxins.^{[4][13]}

Disposal Workflow Diagram



Caption: Decision workflow for the safe disposal of **1-(4-Chlorophenyl)cyclopropanecarbonitrile**.

Part 5: Emergency Procedures - Spill Management

In the event of a small spill within a fume hood:

- Ensure your PPE is intact. Alert others in the immediate area.
- Absorb the spill with an inert material such as vermiculite, dry sand, or a commercial chemical absorbent. Do not use combustible materials like paper.
- Carefully sweep or scoop up the absorbed material and place it into your pre-labeled hazardous waste container.^[8]
- Wipe the spill area with a cloth dampened with a suitable solvent (like acetone), and place the cloth in the waste container.
- For large spills, evacuate the area and contact your institution's emergency response team immediately.

By adhering to this comprehensive guide, you ensure that your critical research and development work is conducted with the highest commitment to safety.

References

- Wikipedia. (n.d.). Organochloride chemistry. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGDSQynjsaCMIOY6Z
- AK Scientific, Inc. (n.d.). Safety Data Sheet: **1-(4-Chlorophenyl)cyclopropanecarbonitrile**. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHwG-k5tVmtGVvTTk7jTdqkRTGS7vYer7rbQFAQqs9pXqGE_d1UswUgYf0XUT8H3Q3zTqmZwK7ZDAC7dDfLHy81EUtCTK1FkGTqUPpB96iOGbjeFVyp7XF
- Ganesan, K., & Rajendran, S. (2018). Organochlorine pesticides, their toxic effects on living organisms and their fate in the environment. PubMed (PMID: 30230230). Retrieved from <https://pubmed.ncbi.nlm.nih.gov/30230230/>
- Mass.gov. (n.d.). Organochlorine (Pesticide Poisoning). Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHwG-k5tVmtGVvTTk7jTdqkRTGS7vYer7rbQFAQqs9pXqGE_d1UswUgYf0XUT8H3Q3zTqmZwK7ZDAC7dDfLHy81EUtCTK1FkGTqUPpB96iOGbjeFVyp7XF
- Science Learning Hub. (n.d.). Organochlorines. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- Science Publishing Group. (n.d.). Toxic Effects of Organochlorine Pesticides: A Review. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- Sigma-Aldrich. (2024, January 26). Safety Data Sheet: N-(4-chlorophenyl)-maleimide. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- U.S. Environmental Protection Agency. (n.d.). Technical Resource Document: Treatment Technologies for Halogenated Organic Containing Wastes. Retrieved from <https://www.epa.gov/techrd/treatment-technologies-halogenated-organic-containing-wastes>
- P2 InfoHouse. (n.d.). The Disposal of Chemical Laboratory Wastes. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- Earth Safe PPE. (n.d.). How to Dispose of Nitrile Gloves?. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- Sigma-Aldrich. (n.d.). Safety Data Sheet: 1-(4-Chlorophenyl)-1-cyclobutanecarbonitrile. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- Bucknell University. (2016, April 15). Hazardous Waste Segregation. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- Polycarbin. (2025, April 27). Are Nitrile Gloves Recyclable?. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- Thermo Fisher Scientific. (n.d.). Safety Data Sheet: 2-Chlorophenylacetone. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- Fisher Scientific. (2021, December 24). Safety Data Sheet: 1-(4-Chlorophenyl)cyclohexanecarbonitrile. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- Electronic Code of Federal Regulations. (n.d.). Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.3. Retrieved from <https://www.ecfr.gov/current/title-40/chapter-I/subchapter-C/part-268/section-268.3>
- Reed College. (n.d.). Hazardous Laboratory Chemicals Disposal Guide. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- PubChem. (n.d.). 1-(4-Chlorophenyl)-2-cyclopropylpropan-1-one. Retrieved from [https://pubchem.ncbi.nlm.nih.gov/compound/1-\(4-Chlorophenyl\)-2-cyclopropylpropan-1-one](https://pubchem.ncbi.nlm.nih.gov/compound/1-(4-Chlorophenyl)-2-cyclopropylpropan-1-one)
- Airgas. (n.d.). Safety Data Sheet: Cyclopropane. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- TCI Chemicals. (2025, May 2). Safety Data Sheet: Cyclopropanecarbonyl Chloride. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- Oakwood Chemical. (n.d.). 1-(4-Chlorophenyl)cyclopropane carbonitrile. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- iChemical. (n.d.). 1-(4-Chlorophenyl)-1-cyclobutanecarbonitrile, CAS No. 28049-61-8. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf
- Santa Cruz Biotechnology, Inc. (n.d.). **1-(4-Chlorophenyl)cyclopropanecarbonitrile**. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnImD_nSdBL_Lf

- Hazardous Waste Experts. (2015, January 2). RCRA Listed Wastes: Toxic, Acutely Toxic, or Merely Hazardous?. Retrieved from vertexaisearch.cloud.mjsrjfosQMg7w8j130LJkUlvE1Ngr-GHEMuXhtTtlxH4ZECbWVirLQzgt2g1wY548StsBxWt4M82G6L2sLHQ1RhvbXUqrQg2ntzA=
- University of Wisconsin–Madison. (2025, September 30). Closing the loop: Nitrile glove recycling at UW–Madison laboratories. Retrieved from vertexaisearch.cloud.redirect/AUZIYQEuSCTB1kxNntmkvNtuqomb_Xn3d_z0Bk0xuAJl81zGeb_7U2TIMT21pY4gJ2vmbAd_tUnZlhqv8zpPFbH05zuDTjwPjZoVh07VDaP
- Hazardous Waste Experts. (2022, January 19). Guidelines for Solvent Waste Recycling and Disposal. Retrieved from vertexaisearch.cloud.google.r7XhPpTnLkvPigYXQIIUPSI1xP_Mh7klyjhzNQRerJlyBAzNOu0iA0xzUq28kc5LWml8GE4tZqnk_1nzTHMX31HZGMrQ2zPc5AQHYSmLbO5hjX7Gv
- Braun Research Group. (n.d.). Halogenated Organic Liquids - Standard Operating Procedure. Retrieved from vertexaisearch.cloud.google.com/groRSquGW5NmjlHnLFBgGuM12QVtDYoWgtMvyr232Xf051EGSSLxo0iauCwzG_ux1msrESGmT1e_oYxeR_1PxUYFb4h13L6xm865uPli7piaMANYX
- Alfred University. (n.d.). EPA Hazardous Waste Codes. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGMAGXuDCAzsWfkez4ml8HNVU8THdHnze3HTw5plgxp_eAFIq_djyqtGVLMVQEWTAEYHpi9AAXTnkRarulenB_Jpv371xc_nUr1-Xik-E2f-wl20=
- U.S. Environmental Protection Agency. (n.d.). Waste Code. Retrieved from vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEr8H4uvz8dkOPND6bxAa_HsG5wHZl1M7sYseSIL1O9XkydoQUshb3JNH8M0Q3EalAG0v22rPG1g0pHAWdQ6iz05TG4ZbbRtLx6vjW7ucC9eyz-GXw=

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Organochlorine chemistry - Wikipedia [en.wikipedia.org]
2. Organochlorine pesticides, their toxic effects on living organisms and their fate in the environment - PMC [pmc.ncbi.nlm.nih.gov]
3. sciencelearn.org.nz [sciencelearn.org.nz]
4. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
5. bucknell.edu [bucknell.edu]
6. p2infohouse.org [p2infohouse.org]
7. airgas.com [airgas.com]
8. aksci.com [aksci.com]
9. 1-(4-Chlorophenyl)-1-cyclobutanecarbonitrile, CAS No. 28049-61-8 - iChemical [ichemical.com]
10. 1-(4-Chlorophenyl)cyclopropane carbonitrile [oakwoodchemical.com]
11. hazardouswasteexperts.com [hazardouswasteexperts.com]
12. braun.matse.illinois.edu [braun.matse.illinois.edu]
13. sigmaaldrich.com [sigmaaldrich.com]
14. earthsafeppe.com [earthsafeppe.com]
15. polycarbin.com [polycarbin.com]
16. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 [ecfr.gov]
17. my.alfred.edu [my.alfred.edu]
18. Waste Code [rcrainfo.epa.gov]
- To cite this document: BenchChem. [A Comprehensive Guide to the Safe Disposal of 1-(4-Chlorophenyl)cyclopropanecarbonitrile]. BenchChem, [2

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.